

Application Notes and Protocols for CDK1 Human Pre-designed siRNA Set A

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Compound of Interest

Compound Name: *CDK1 Human Pre-designed siRNA Set A*

Cat. No.: *B10829462*

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Introduction

Cyclin-dependent kinase 1 (CDK1), a key serine/threonine protein kinase, is a crucial regulator of the cell cycle, primarily driving the transition from G2 phase to mitosis.^{[1][2]} Its activity is tightly controlled by cyclins and a series of phosphorylation and dephosphorylation events.^{[1][3]} Dysregulation of CDK1 activity is implicated in the proliferation of cancer cells, making it a significant target for therapeutic intervention.^{[4][5]} This pre-designed siRNA (small interfering RNA) set provides a reliable tool for the targeted knockdown of human CDK1, enabling the study of its function in various cellular processes. These application notes provide detailed protocols for the use of the **CDK1 Human Pre-designed siRNA Set A**, including transfection, validation of knockdown, and analysis of subsequent cellular phenotypes.

Product Information

The **CDK1 Human Pre-designed siRNA Set A** typically contains the following components:

- Three unique CDK1-specific siRNAs: Targeting different sequences of the CDK1 mRNA to ensure effective knockdown.
- Negative Control siRNA: A non-targeting siRNA sequence that does not correspond to any known gene in the human genome.
- Positive Control siRNA: An siRNA targeting a housekeeping gene to verify transfection efficiency.
- FAM-labeled Negative Control siRNA: A fluorescently tagged, non-targeting siRNA to visually assess transfection efficiency via microscopy.

Experimental Protocols

siRNA Transfection

This protocol is optimized for adherent human cell lines, such as HeLa cells, in a 6-well plate format. Reagent volumes should be scaled accordingly for other plate formats.

Materials:

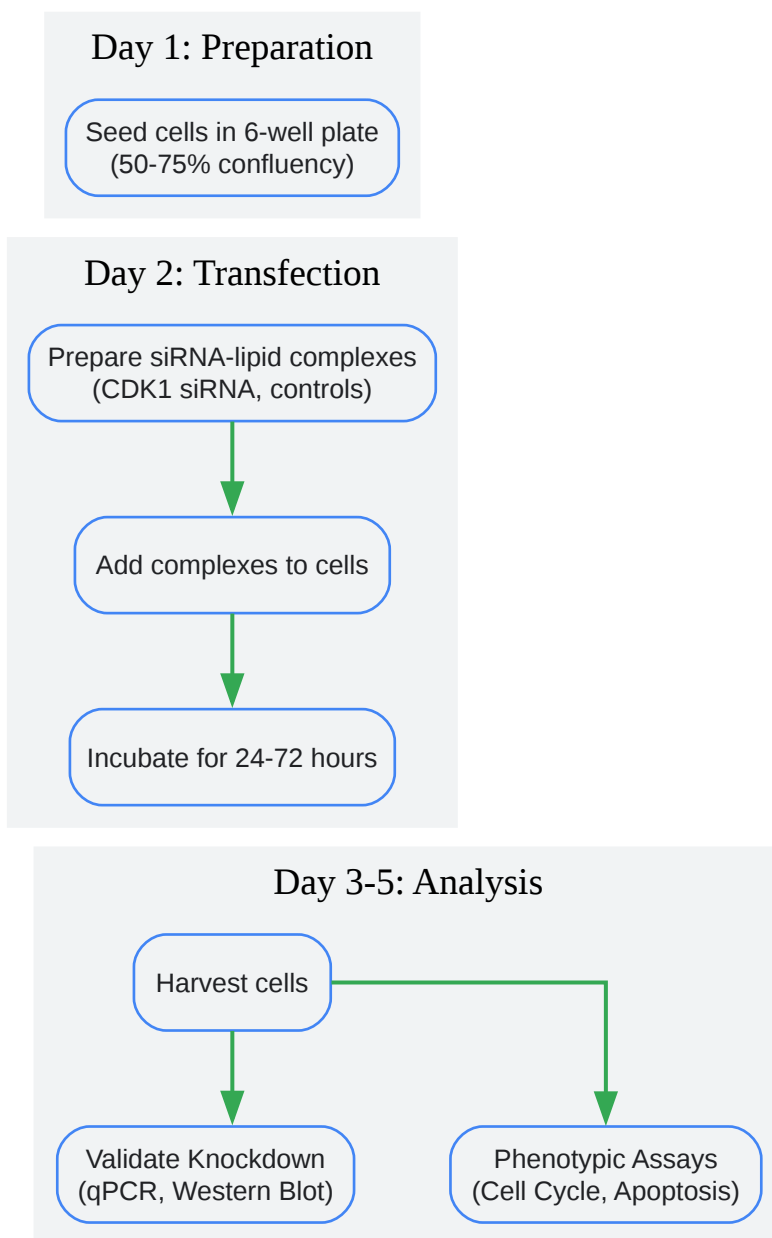
- HeLa cells (or other suitable human cell line)
- **CDK1 Human Pre-designed siRNA Set A**
- Lipofectamine™ RNAiMAX Transfection Reagent (or similar)
- Opti-MEM™ I Reduced Serum Medium
- Complete growth medium (e.g., DMEM with 10% FBS)
- 6-well tissue culture plates

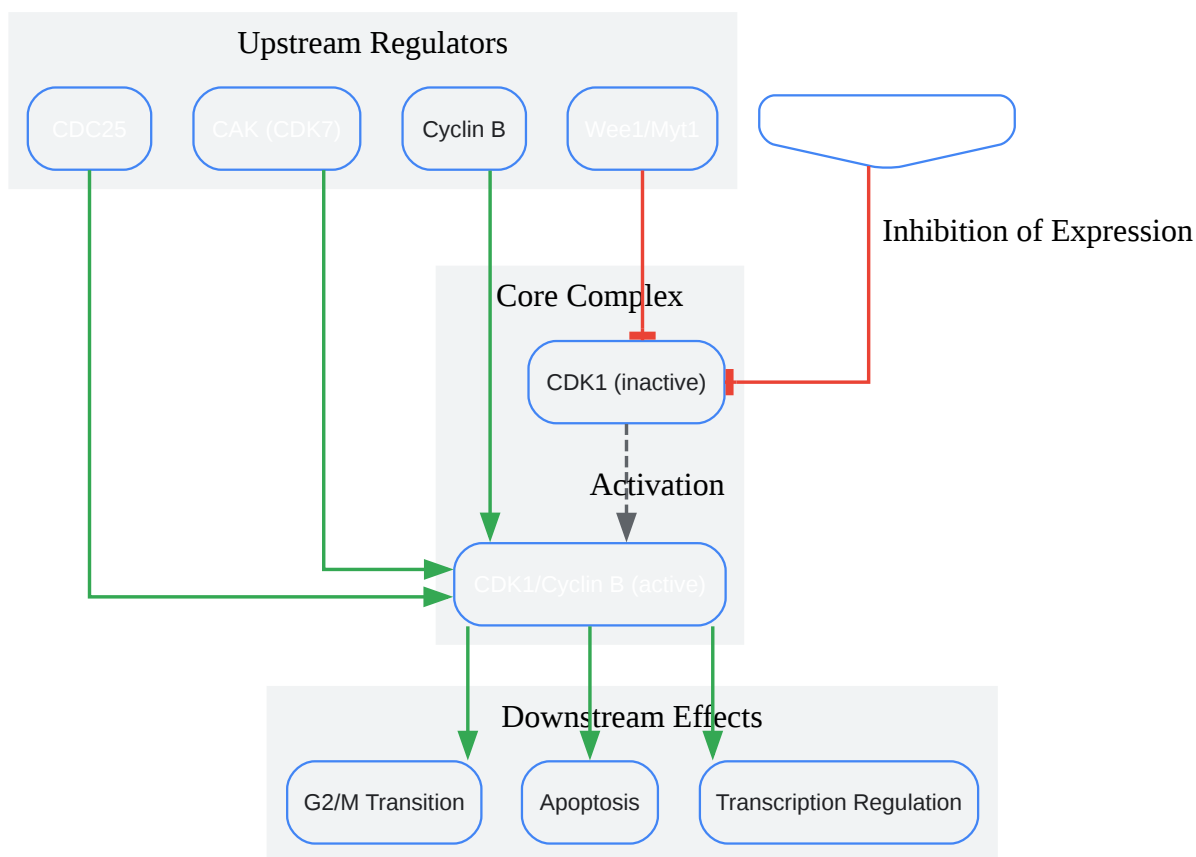
Procedure:

- Cell Seeding: The day before transfection, seed cells in a 6-well plate at a density that will ensure they are 50-75% confluent at the time of transfection (e.g., 1×10^5 HeLa cells per well).[6] Use antibiotic-free complete growth medium.

- Preparation of siRNA-lipid complexes (for one well): a. Dilute 5 μL of the 20 μM CDK1 siRNA stock (or control siRNA) in 200 μL of Opti-MEM™ medium. Mix gently.[6] This results in a final concentration of 50 nM. b. In a separate tube, dilute 5 μL of Lipofectamine™ RNAiMAX in 200 μL of Opti-MEM™ medium. Mix gently and incubate for 5 minutes at room temperature.[6] c. Combine the diluted siRNA and the diluted Lipofectamine™ RNAiMAX. Mix gently and incubate for 20 minutes at room temperature to allow the formation of siRNA-lipid complexes.[6]
- Transfection: a. Carefully remove the growth medium from the cells. b. Add the 410 μL of the siRNA-lipid complex mixture dropwise to the well.[6] c. Add 1.8 mL of complete growth medium to each well.[6] d. Incubate the cells at 37°C in a CO2 incubator for 24 to 72 hours before analysis. The optimal incubation time should be determined experimentally for the specific cell line and research question.[7]

Experimental Workflow for CDK1 Knockdown





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